

Technical Support Center: Soda Lime in Absorption Towers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **soda lime** channeling in absorption towers.

Troubleshooting Guides

Issue: Suspected **Soda lime** Channeling

Symptoms:

- **Increased Inspired CO₂:** The most reliable indicator of absorbent exhaustion or channeling is an increase in the inspired carbon dioxide concentration, as detected by capnography. The capnograph waveform will not return to the baseline during inspiration.^[1]
- **Unreliable Color Change:** The color indicator (e.g., ethyl violet) may show an uneven pattern, with streaks of color change amidst fresh-looking granules. In some cases of "center coring," the exterior of the **soda lime** may appear white while a channel of exhausted, violet-colored absorbent runs through the inner core.^[2] Note that the color of exhausted **soda lime** can revert to its fresh appearance when not in use, giving a false sense of security.^[1]
- **Lack of Heat:** The chemical reaction between **soda lime** and CO₂ is exothermic. A lack of heat in the canister during use can indicate that the gas is not coming into adequate contact with the absorbent due to channeling.^[1]

- **Increased Peak Airway Pressure:** In some instances, channeling can lead to the formation of "caking" due to excessive moisture in the channeled path, which can, in turn, increase airway pressure.[3]
- **Hardness of Granules:** Fresh **soda lime** granules are relatively soft and can be crushed between the fingers (with appropriate personal protective equipment). Exhausted granules will feel hard.[4]

Immediate Actions:

- **Verify with Capnography:** Confirm the presence of inspired CO₂ using a capnograph.
- **Inspect the Canister:** Visually inspect the **soda lime** canister for any signs of uneven color change or pathways.
- **Check for Leaks:** Ensure there are no leaks in the breathing circuit or around the canister seals.
- **Replace the Soda Lime:** If channeling is suspected or confirmed, replace the **soda lime** canister immediately.

Follow-up Actions:

- **Review Packing Procedure:** Ensure that proper packing procedures are being followed to prevent future occurrences. The **soda lime** should be packed firmly to eliminate empty spaces, but not so tightly as to restrict airflow.
- **Examine Granule Quality:** Inspect the **soda lime** granules for uniformity in size and shape. Irregularly shaped or sized granules can contribute to channeling.[5]
- **Evaluate Gas Flow Rate:** High fresh gas flow rates can contribute to channeling.[2] Review your experimental protocol to determine if the flow rate can be optimized.

Frequently Asked Questions (FAQs)

Q1: What is **soda lime** channeling?

A1: **Soda lime** channeling occurs when gas flows through the path of least resistance in an absorption tower, bypassing a significant portion of the **soda lime** granules. This creates "channels" of exhausted absorbent while the rest of the material remains fresh, leading to a premature breakthrough of carbon dioxide.[1][6]

Q2: What are the primary causes of **soda lime** channeling?

A2: The primary causes of **soda lime** channeling include:

- **Improper Packing:** Loosely packed granules leave voids that allow gas to pass through without sufficient contact time for CO₂ absorption.[6]
- **Irregular Granule Size and Shape:** A mixture of different sized and irregularly shaped granules can lead to uneven packing and the formation of channels.[5]
- **High Gas Flow Rates:** High flows can force pathways through the absorbent bed.[2]
- **Soda Lime Desiccation:** Dry **soda lime** can be more prone to channeling and is also associated with the degradation of some anesthetic agents.[2][7]

Q3: How can I reliably detect **soda lime** channeling?

A3: While visual inspection of the color change can be an indicator, it is not always reliable.[1] The most dependable method for detecting channeling is through capnography, which measures the concentration of inspired CO₂. An increase in inspired CO₂ indicates that the absorbent is no longer effectively removing it from the gas stream.[1]

Q4: Can I trust the color change of the **soda lime** to determine if it's exhausted?

A4: The color change of **soda lime** is a useful but not entirely reliable indicator of exhaustion. Channeling can result in a misleading color pattern. Furthermore, some exhausted **soda lime** can revert to its original color after a period of non-use, which can be deceptive.[1][2] Therefore, relying solely on color change is not recommended.

Q5: How can I prevent **soda lime** channeling?

A5: To prevent channeling, you should:

- **Ensure Proper Packing:** Pack the **soda lime** granules firmly and evenly in the canister to eliminate air pockets.
- **Use High-Quality Soda Lime:** Utilize granules that are uniform in size and shape.
- **Optimize Gas Flow Rates:** Use the lowest effective gas flow rate for your application.
- **Regularly Replace Soda Lime:** Adhere to a regular replacement schedule based on hours of use or as indicated by reliable monitoring, rather than relying solely on visual cues.

Data Presentation

Table 1: Effect of Fresh Gas Flow Rate on **Soda Lime** Longevity

Fresh Gas Flow Rate (L/min)	Mean Time to Exhaustion (minutes)
0.25	330
1.0	450
2.0	600
4.0	780

Data adapted from a study on Sodasorb® with a CO₂ inflow of 250 ml/min. Exhaustion was defined as the time for inspired CO₂ tension to increase from 0 to 7 mmHg.[8]

Table 2: CO₂ Absorption Capacity of Different Absorbents

Absorbent Type	Canister Size (mL)	Longevity (minutes)	CO2 Absorption Capacity (L/100g)
Amsorb®	750	213 +/- 71	5.5 +/- 1.2
Medisorb® (soda lime)	750	445 +/- 125	10.7 +/- 1.7
Sodasorb® (soda lime)	750	503 +/- 89	12.1 +/- 1.8
Amsorb®	1350	218 +/- 61	7.6 +/- 1.6
Medisorb® (soda lime)	1350	538 +/- 136	14.4 +/- 1.8
Sodasorb® (soda lime)	1350	528 +/- 103	14.8 +/- 2.3

Data from a study conducted under low-flow anesthesia (1 L/min).

Table 3: Pressure Drop in a Full **Soda Lime** Canister

Flow Rate (L/min)	Pressure Drop (cm H2O)
60	< 1.0

This value represents the resistance of a full, properly packed canister and serves as a baseline. An increase in pressure drop could indicate caking, while an unusually low pressure drop might suggest significant channeling.^[9]

Experimental Protocols

Protocol 1: Determination of CO2 Absorption Capacity and Breakthrough

Objective: To determine the CO2 absorption capacity of a **soda lime** sample and to characterize its breakthrough curve.

Materials:

- Absorption column of known dimensions
- **Soda lime** sample
- Gas mixture with a known concentration of CO₂ (e.g., 5% CO₂ in air)
- Mass flow controllers
- CO₂ analyzer (e.g., infrared gas analyzer)
- Data acquisition system
- Balance

Procedure:

- Preparation:
 - Measure the empty weight of the absorption column.
 - Carefully pack the column with the **soda lime** sample to a desired bed height. Ensure uniform packing to avoid channeling.
 - Measure the weight of the packed column and calculate the weight of the **soda lime**.
- Experimental Setup:
 - Connect the gas inlet of the column to the gas mixture source via a mass flow controller.
 - Connect the gas outlet of the column to the CO₂ analyzer.
 - Ensure all connections are leak-proof.
- Experiment:
 - Start the flow of the CO₂ gas mixture through the column at a constant, known flow rate.
 - Continuously monitor and record the CO₂ concentration at the outlet of the column using the CO₂ analyzer and data acquisition system.

- Continue the experiment until the CO₂ concentration at the outlet is equal to the inlet concentration (breakthrough).
- Data Analysis:
 - Plot the outlet CO₂ concentration as a function of time to obtain the breakthrough curve.
 - Calculate the total amount of CO₂ absorbed by integrating the area above the breakthrough curve.
 - The CO₂ absorption capacity can be expressed as the mass of CO₂ absorbed per mass of **soda lime**.

Protocol 2: Measurement of Pressure Drop Across a **Soda Lime** Bed

Objective: To measure the pressure drop across a packed bed of **soda lime** at different gas flow rates.

Materials:

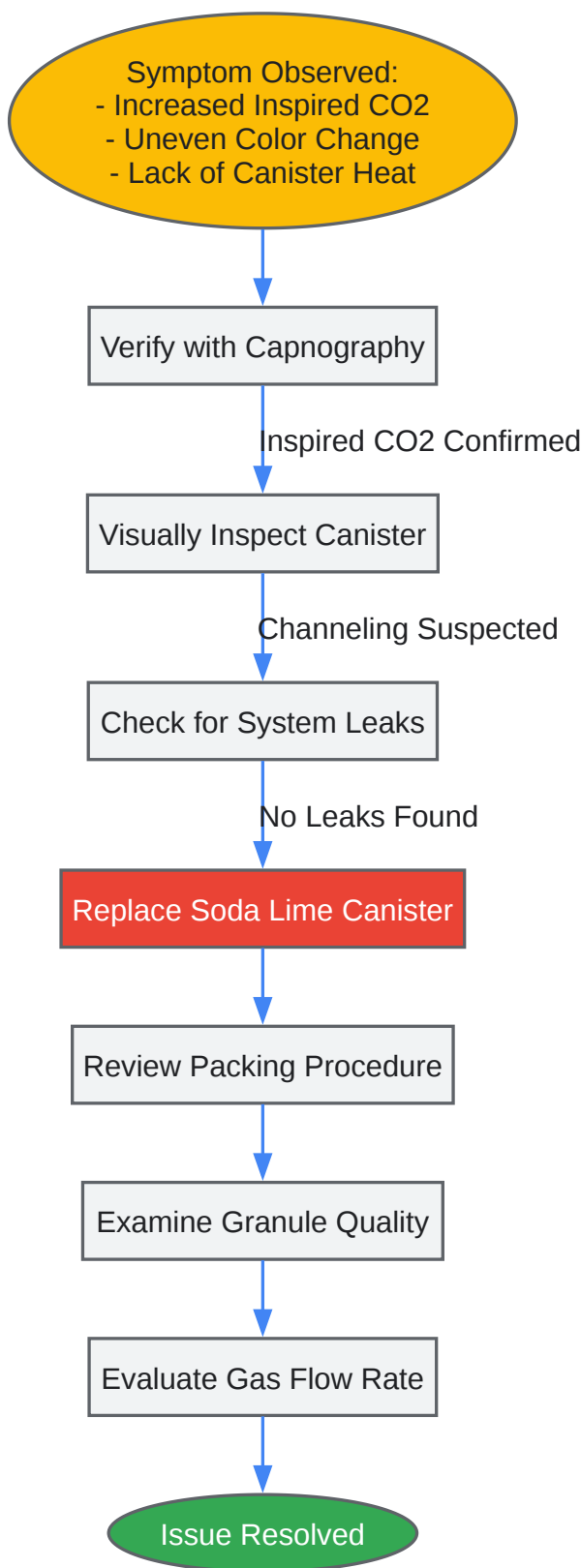
- Absorption column
- **Soda lime** sample
- Gas source (e.g., compressed air)
- Mass flow controller
- Differential pressure gauge or manometer
- Thermometer

Procedure:

- Preparation:
 - Pack the absorption column with the **soda lime** sample to a known bed height and density.

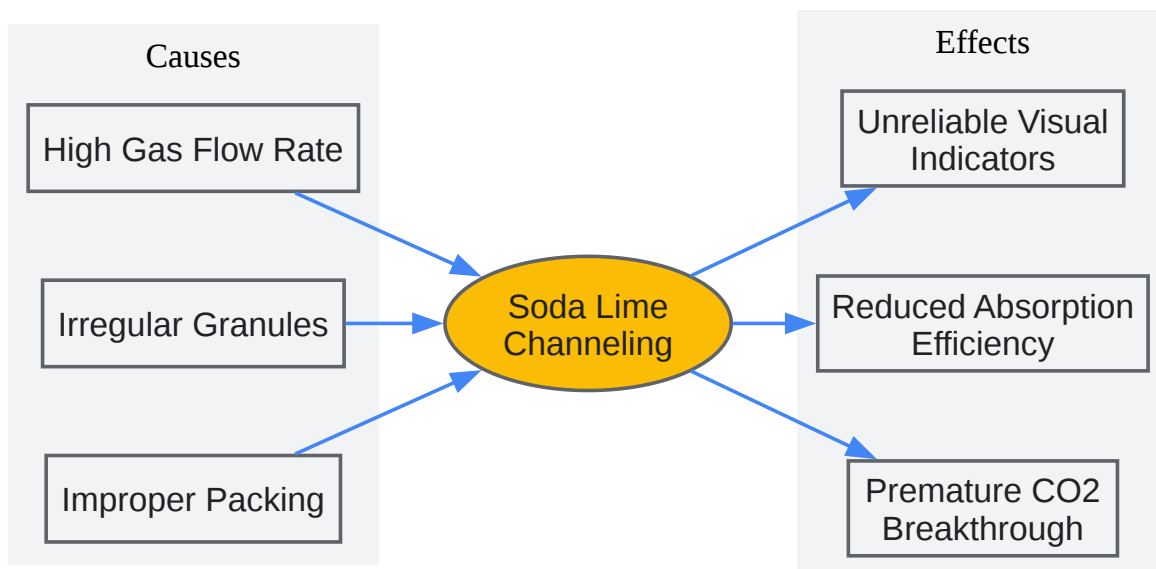
- Experimental Setup:
 - Connect the gas inlet of the column to the gas source via a mass flow controller.
 - Connect the pressure ports at the inlet and outlet of the column to the differential pressure gauge.
- Experiment:
 - Set the gas flow rate to the desired value using the mass flow controller.
 - Allow the system to stabilize and record the pressure drop reading from the differential pressure gauge.
 - Record the gas temperature.
 - Repeat the measurement for a range of gas flow rates.
- Data Analysis:
 - Plot the pressure drop as a function of the gas flow rate.
 - This data can be used to characterize the resistance of the packed bed and to identify potential issues such as compaction or channeling.

Visualizations



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Caption: Troubleshooting workflow for suspected **soda lime** channeling.



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Caption: Causes and effects of **soda lime** channeling.

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References

- 1. Anesthesia Gas Machine- Carbon dioxide absorption [healthprofessions.udmercy.edu]
- 2. ia801300.us.archive.org [ia801300.us.archive.org]
- 3. Unseen complication of the exhausted soda lime - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. The canister (the absorber) | PPTX [slideshare.net]
- 7. apps.dtic.mil [apps.dtic.mil]
- 8. researchgate.net [researchgate.net]

- 9. [mercurymed.com](https://www.mercurymed.com) [[mercurymed.com](https://www.mercurymed.com)]
- To cite this document: BenchChem. [Technical Support Center: Soda Lime in Absorption Towers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b591003#problems-with-soda-lime-channeling-in-absorption-towers>]

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